

physical and chemical properties of 2,5-diethoxytetrahydrofuran

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Compound of Interest

Compound Name: 2,5-Diethoxytetrahydrofuran

Cat. No.: B1583660

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In-Depth Technical Guide to 2,5-Diethoxytetrahydrofuran

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **2,5-diethoxytetrahydrofuran** (CAS No. 3320-90-9), a versatile heterocyclic organic compound. This document details its key characteristics, experimental protocols for its synthesis, and its role in significant chemical transformations.

Core Physical and Chemical Properties

2,5-Diethoxytetrahydrofuran is a colorless liquid with a mild, fruity odor.^[1] It is a stable diether of tetrahydrofuran, existing as a mixture of cis and trans isomers. The quantitative physical and chemical properties are summarized in the tables below for easy reference and comparison.

Physical Properties

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O ₃	[1][2][3][4]
Molecular Weight	160.21 g/mol	[1][2][3][4]
Boiling Point	246.12 °C (estimated)	[1]
63-67 °C at 20 mbar	[5][6]	
Melting Point	Not available	[1]
Density	1.0564 g/cm ³ (estimated)	[1]
0.98 g/cm ³	[7]	
Refractive Index	1.4620 (estimated)	[1]
Flash Point	56.7 °C	[1][8]
Vapor Pressure	1.72 mmHg at 25 °C	[1]

Chemical and Safety Properties

Property	Value	Source
CAS Number	3320-90-9	[1][2][3][4]
EINECS Number	222-026-3	[1]
Hazard Class	3.2	[1]
Packing Group	III	[1]
RIDADR	1993	[1]
Solubility	Used as a solvent for a wide range of organic compounds.	[1]

Experimental Protocols

Synthesis of 2,5-Diethoxytetrahydrofuran

A documented method for the synthesis of **2,5-diethoxytetrahydrofuran** involves the acid-catalyzed cyclization of 4,4-diethoxy-1-butanal.[5][6]

Materials:

- 4,4-diethoxy-1-butanol
- Strongly acidic ion exchange resin (e.g., Amberlite IR-200c or Dowex MSC-1)

Procedure:

- A mixture of 4,4-diethoxy-1-butanol and a catalytic amount of a strongly acidic ion exchange resin is prepared. For example, 32 g (0.2 mol) of 4,4-diethoxy-1-butanol can be mixed with 1.0 g of Amberlite IR-200c.[6] Alternatively, 80 g (0.5 mol) of the butanol can be combined with 4 g of Dowex MSC-1.[5][6]
- The mixture is stirred at a controlled temperature for a specified duration. Reaction conditions can be, for instance, 40 °C for 2 hours or 30 °C for 4 hours.[5][6]
- Upon completion, the ion exchange resin is removed by filtration.
- The resulting filtrate is then purified by distillation under reduced pressure. **2,5-Diethoxytetrahydrofuran** is collected at a head temperature of 64-67 °C at 20 mbar.[6]

This process yields a product that is a mixture of cis and trans isomers with a purity of approximately 96.6% to 97.5%.[5][6] The yield, based on the converted 4,4-diethoxy-1-butanol, is reported to be between 86.7% and 91%.[5][6]

Chemical Reactions and Applications

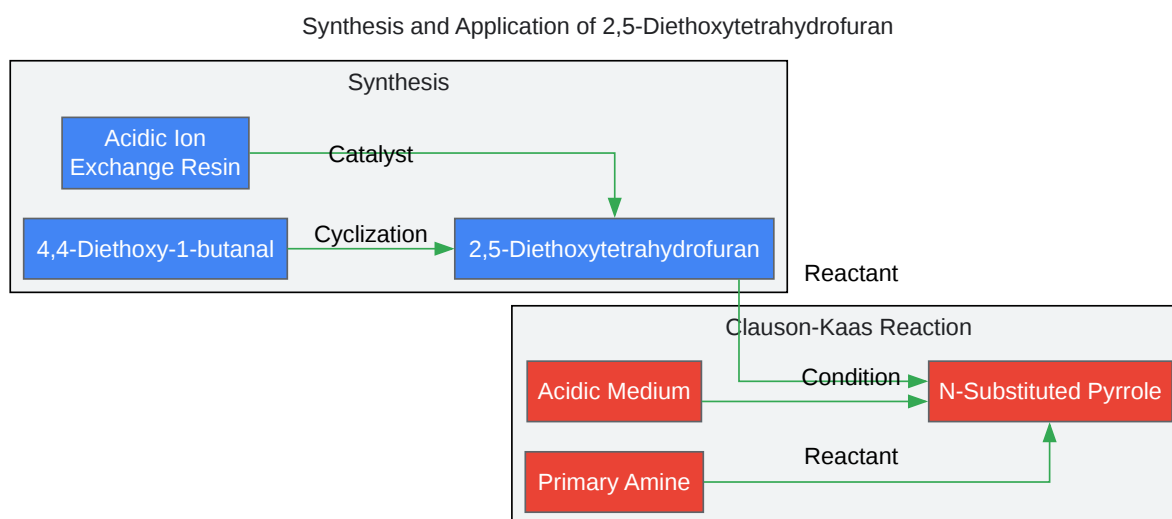
2,5-Diethoxytetrahydrofuran is a valuable intermediate in organic synthesis, primarily recognized for its application in the Clauson-Kaas reaction for the synthesis of N-substituted pyrroles.[9][10][11][12]

Clauson-Kaas Reaction

In the Clauson-Kaas reaction, 2,5-dialkoxytetrahydrofurans, such as **2,5-diethoxytetrahydrofuran**, react with primary amines in an acidic medium to form N-substituted pyrroles.[9][10] The reaction proceeds through an acid-catalyzed ring-opening of the tetrahydrofuran derivative to form a 1,4-dicarbonyl intermediate, which then condenses with the primary amine to yield the pyrrole ring.

This reaction is a cornerstone in the synthesis of a wide array of pyrrole-containing compounds, which are significant scaffolds in pharmaceuticals and natural products.[10]

The general workflow for the synthesis of **2,5-diethoxytetrahydrofuran** and its subsequent use in the Clauson-Kaas reaction is depicted in the following diagram.



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Workflow for **2,5-diethoxytetrahydrofuran** synthesis and reaction.

Other Industrial Applications

Beyond its role in fine chemical synthesis, **2,5-diethoxytetrahydrofuran** finds application in various industrial sectors. It is utilized as a stabilizer for polymers, preventing degradation and enhancing material stability.[1] Furthermore, it serves as a precursor in the production of certain agrochemicals.[1]

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